

Proper Disposal of CBK289001: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CBK289001

Cat. No.: B1668688

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For immediate reference, this document provides essential safety and logistical information for the proper disposal of the research chemical **CBK289001**. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **CBK289001** is provided below. This information is essential for understanding the compound's characteristics and for making informed decisions regarding its handling and disposal.

Property	Value
Molecular Formula	C ₁₉ H ₂₀ N ₆ O ₄
Molecular Weight	396.40 g/mol
CAS Number	1212663-24-5
Appearance	White to off-white solid
Solubility in DMSO	100 mg/mL (252.27 mM)

Disposal Protocol for CBK289001

The following protocol outlines the step-by-step procedure for the safe disposal of **CBK289001**. This protocol is based on general best practices for chemical waste management and should be adapted to comply with all applicable local, state, and federal regulations, as well as institutional policies. Crucially, the official Safety Data Sheet (SDS) for **CBK289001**, available from the supplier, must be consulted prior to any handling or disposal of this compound.

Personal Protective Equipment (PPE) Required:

- NIOSH-approved respirator
- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or face shield
- Lab coat

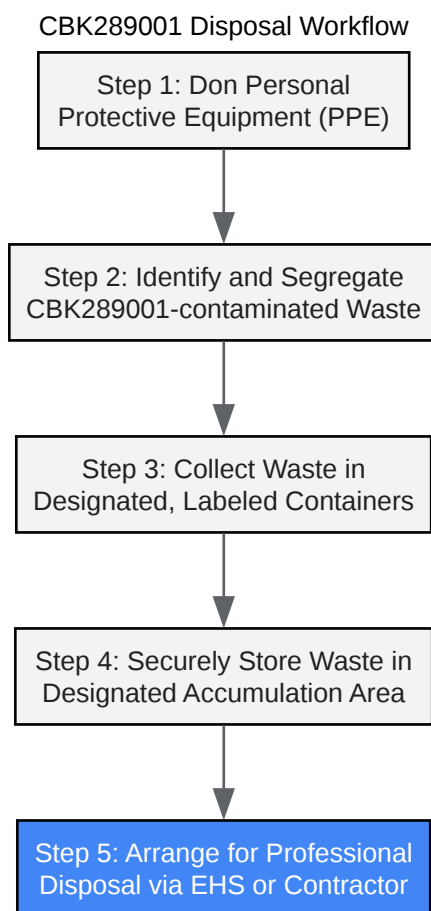
Procedure:

- Waste Identification and Segregation:
 - All waste materials contaminated with **CBK289001**, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment, must be segregated as hazardous chemical waste.
 - Do not mix **CBK289001** waste with other chemical waste streams unless compatibility has been confirmed.
- Waste Collection:
 - Collect solid **CBK289001** waste in a clearly labeled, sealable, and chemically resistant container.
 - Collect liquid waste containing **CBK289001** in a separate, leak-proof, and appropriately labeled container. The container should be compatible with the solvents used.
- Labeling:
 - Clearly label the waste container with the following information:

- "Hazardous Waste"
 - "CBK289001"
 - CAS Number: "1212663-24-5"
 - An accurate description of the contents (e.g., "Solid **CBK289001** waste," "**CBK289001** in DMSO solution")
 - The date of accumulation.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be well-ventilated, secure, and away from incompatible materials.
 - Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
 - Provide the waste manifest or any other required documentation to the disposal service.
 - Under no circumstances should **CBK289001** or its solutions be disposed of down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **CBK289001** disposal procedure.



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Caption: Logical workflow for the proper disposal of **CBK289001**.

Disclaimer: This information is intended as a guide and is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the SDS and your institution's safety protocols before handling or disposing of any chemical.

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